Application Note: Strategic Utilization of Aniline Scaffolds in Modern Drug Discovery

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Compound of Interest

Compound Name:	*4-{[methyl(2-phenoxyethyl)amino]methyl}aniline*
CAS No.:	*1274576-07-6*
Cat. No.:	*B2928966*

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Introduction: The "Privileged" Status of Anilines

In medicinal chemistry, the aniline moiety (phenylamine) is classified as a privileged structure—a molecular framework capable of providing high-affinity ligands for diverse biological targets. Approximately 187 FDA-approved drugs contain an aniline substructure, ranging from simple analgesics (Acetaminophen) to complex kinase inhibitors (Imatinib, Gefitinib) and covalent KRAS inhibitors (Sotorasib).

However, the aniline scaffold presents a dichotomy: it is a potent hydrogen bond donor/acceptor essential for binding, yet it carries a "structural alert" for toxicity (genotoxicity and methemoglobinemia). This guide provides a comprehensive workflow for leveraging the aniline pharmacophore while mitigating its metabolic liabilities.

Module 1: Synthetic Access & Library Generation

While classical methods like nitration/reduction or nucleophilic aromatic substitution (

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) remain useful, the industry standard for accessing complex aniline derivatives is the Palladium-Catalyzed Buchwald-Hartwig Amination. This method allows for the convergent assembly of drug-like molecules from aryl halides and amines.

Mechanism of Action (Buchwald-Hartwig)

Understanding the catalytic cycle is crucial for troubleshooting low yields. The cycle involves four distinct steps:

- Oxidative Addition: Pd(0) inserts into the Ar-X bond.
- Amine Coordination: The amine binds to the Pd(II) complex.
- Deprotonation: A base removes the proton from the amine.
- Reductive Elimination: The C-N bond forms, regenerating Pd(0).

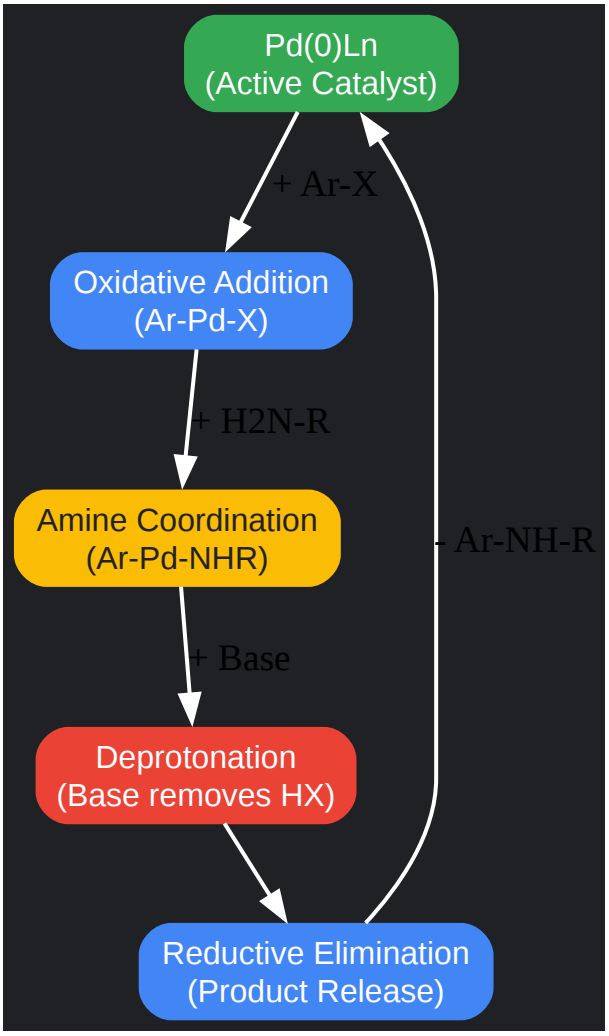

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Figure 1: The catalytic cycle of the Buchwald-Hartwig amination. Failure often occurs at the oxidative addition step (sterics) or reductive elimination (electronics).

Protocol: Optimized Buchwald-Hartwig Amination

Application: General procedure for coupling aryl bromides with primary/secondary amines.

Reagents:

- Catalyst Source:

  or

- Ligand: See Selection Guide (Table 1).
- Base:

  (weak base sensitive),

  (standard), or

  (for base-sensitive substrates).
- Solvent: Toluene or 1,4-Dioxane (Anhydrous).

Step-by-Step Methodology:

- Preparation: In a glovebox or under a steady stream of Argon, charge a reaction vial with the Aryl Bromide (1.0 equiv), Amine (1.2 equiv), Base (1.4 equiv), and Catalyst/Ligand (typically 1-5 mol%).
- Degassing (CRITICAL): Add the solvent. Sparge with Argon for 5-10 minutes. Oxygen poisons Pd(0) species, leading to homocoupling or catalyst death.
- Reaction: Seal the vial and heat to 80-110°C. Monitor by LC-MS or TLC.
  - Troubleshooting: If conversion stalls, add a second portion of catalyst/ligand (dissolved in degassed solvent).

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- Workup: Filter through a pad of Celite to remove Palladium black. Concentrate and purify via flash chromatography.

Table 1: Ligand Selection Guide for Aniline Synthesis

Substrate Class	Recommended Ligand	Rationale
Primary Amines	BrettPhos	Prevents formation of bis-arylated side products.
Secondary Amines	RuPhos	Excellent for sterically hindered amines.
Aryl Chlorides	XPhos	Electron-rich ligand facilitates oxidative addition of unreactive Cl bond.
Heterocycles	Xantphos	Large bite angle favors reductive elimination in difficult substrates.

Module 2: Medicinal Chemistry Strategy (SAR)

Once synthesized, the aniline scaffold serves as a platform for electronic and steric tuning.

Electronic Tuning (Hammett Effects)

The

of the aniline nitrogen (typically ~4.6 for unsubstituted aniline) dictates its hydrogen bond donor capability.

- Electron Withdrawing Groups (EWGs): Adding -F, -CF3, or -CN at the para position lowers the

  , reducing metabolic liability but potentially weakening H-bond interactions.
- Electron Donating Groups (EDGs): Adding -OMe or -Me increases electron density, enhancing H-bond acceptance but increasing the risk of oxidation (toxicity).

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Bioisosterism

If the aniline moiety causes toxicity issues, consider these bioisosteres:

- Indolines/Tetrahydroquinolines: Conformational restriction often improves selectivity.
- Aminopyridines: Lowers lipophilicity (LogP) and improves solubility.

Module 3: ADMET & Toxicology (The "Aniline Alert")

The primary risk in developing aniline drugs is Methemoglobinemia and Genotoxicity.

Mechanism of Toxicity

Anilines are metabolized by CYP450 enzymes (mainly CYP2E1 and CYP2C9).

- N-Hydroxylation: Conversion to

  -hydroxyaniline (

).
- Oxidation: Conversion to Nitrosobenzene (

).
- Redox Cycling: The Nitroso species oxidizes Hemoglobin (

) to Methemoglobin (

  ), which cannot carry oxygen.



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Figure 2: Metabolic activation pathway leading to aniline-induced toxicity.

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Protocol: Microsomal Stability Assay (Metabolic Liability Screen)

Purpose: To determine the intrinsic clearance (

) and identify if the aniline is rapidly metabolized.

Materials:

- Liver Microsomes (Human/Rat)
- NADPH Regenerating System (buffer, G6PDH, NADP+, $MgCl_2$)
- Test Compound (1 µM final concentration)

Procedure:

- Pre-incubation: Mix microsomes (0.5 mg/mL protein) and test compound in phosphate buffer (pH 7.4) at 37°C for 5 minutes.
- Initiation: Add NADPH regenerating system to start the reaction.
- Sampling: Remove aliquots at t=0, 5, 15, 30, and 60 minutes.
- Quenching: Immediately add ice-cold Acetonitrile containing an internal standard (e.g., Warfarin) to precipitate proteins.
- Analysis: Centrifuge (4000 rpm, 10 min) and analyze supernatant via LC-MS/MS.
- Calculation: Plot ln(% remaining) vs. time. The slope

  is used to calculate half-life (

) and

  .

Interpretation:

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- High Clearance (

  ): Indicates rapid N-oxidation or ring hydroxylation. Structural modification (e.g., blocking the para position with Fluorine) is required.

References

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